

General Safety Principles for Handling Potentially Explosive Compounds:

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Compound of Interest

Compound Name: *Ferrous picrate*

Cat. No.: *B1611519*

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- Always consult Material Safety Data Sheets (MSDS) or Safety Data Sheets (SDS): Before working with any chemical, thoroughly read and understand its SDS. This document contains critical information about physical and chemical properties, hazards, safe handling and storage procedures, and emergency measures.
- Work in a designated and properly equipped area: All work with potentially explosive compounds should be conducted in a laboratory with appropriate safety equipment, such as fume hoods, blast shields, and emergency showers/eyewash stations.
- Use appropriate Personal Protective Equipment (PPE): This includes, but is not limited to, safety goggles, face shields, flame-resistant lab coats, and appropriate gloves.
- Avoid friction, shock, and heat: Many explosive compounds are sensitive to mechanical shock, friction, and heat. Handle them gently and avoid any actions that could generate sparks or static electricity.
- Work with small quantities: Whenever possible, work with the smallest scale of material necessary for the experiment.
- Never work alone: Always have another person present who is aware of the potential hazards and emergency procedures.
- Proper storage is critical: Store potentially explosive compounds according to the recommendations in their SDS, away from incompatible materials, heat sources, and direct

sunlight.

- Have a detailed experimental plan and emergency procedure: Before starting any experiment, have a written plan that includes all steps, potential hazards, and a clear emergency response plan.

Authoritative Resources for Chemical Safety:

For detailed and reliable information on chemical safety and the handling of hazardous materials, please consult the following organizations:

- The Occupational Safety and Health Administration (OSHA)
- The National Institute for Occupational Safety and Health (NIOSH)
- The American Chemical Society (ACS)
- Your institution's Environmental Health and Safety (EHS) department.

It is crucial to receive hands-on training from qualified professionals and to follow all established safety protocols at your institution when working with hazardous materials.

- To cite this document: BenchChem. [General Safety Principles for Handling Potentially Explosive Compounds:]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1611519#managing-the-explosive-hazards-of-dry-picric-acid-in-synthesis\]](https://www.benchchem.com/product/b1611519#managing-the-explosive-hazards-of-dry-picric-acid-in-synthesis)

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